The Pyrazole Acetamide Scaffold: A Comprehensive Technical Guide for Drug Discovery

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Compound of Interest

Compound Name:	*N-Ethyl-2-(1-pyrazolyl)acetamide*
CAS No.:	*1205076-85-2*
Cat. No.:	*B599255*

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Preamble: The Enigma of N-Ethyl-2-(1-pyrazolyl)acetamide

In the vast landscape of medicinal chemistry, certain molecular scaffolds emerge as privileged structures, demonstrating a remarkable capacity for biological activity across a spectrum of therapeutic areas. The pyrazole acetamide core is one such scaffold. This guide delves into the chemical properties, synthesis, and potential pharmacological applications of this versatile structural motif. Our central, albeit enigmatic, protagonist is **N-Ethyl-2-(1-pyrazolyl)acetamide** (CAS 1205076-85-2). While specific literature on this particular molecule is sparse, its constituent parts—the pyrazole ring and the N-ethyl acetamide side chain—are well-represented in a multitude of biologically active compounds. By examining its close analogues and derivatives, we can construct a compelling narrative of its potential and provide a roadmap for its future investigation.

This document is intended for researchers, scientists, and drug development professionals. It is structured not as a rigid protocol, but as a dynamic exploration of a promising area of chemical

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biology, grounded in established scientific principles and supported by peer-reviewed literature.

Physicochemical Properties and Synthesis of N-Ethyl-2-(1-pyrazolyl)acetamide

A foundational understanding of a molecule begins with its basic physicochemical properties and a reliable synthetic route.

Physicochemical Data

The known properties of **N-Ethyl-2-(1-pyrazolyl)acetamide** are summarized in the table below. This information is primarily sourced from chemical suppliers, as dedicated research publications on its characterization are not readily available.

Property	Value	Source
CAS Number	1205076-85-2	BLDpharm, Arctom Scientific
Molecular Formula	$C_7H_{11}N_3O$	BLDpharm
Molecular Weight	153.18 g/mol	BLDpharm
SMILES	O=C(NCC)CN1N=CC=C1	BLDpharm
Purity	Typically >97%	Arctom Scientific

Rationale for a Proposed Synthetic Pathway

The synthesis of N-substituted pyrazole acetamides is generally achieved through the N-alkylation of the pyrazole ring. A plausible and efficient method for the synthesis of **N-Ethyl-2-(1-pyrazolyl)acetamide** involves the reaction of pyrazole with 2-chloro-N-ethylacetamide in the presence of a suitable base.

The causality behind this choice of reaction lies in the nucleophilic character of the pyrazole nitrogen and the electrophilic nature of the alpha-carbon of the 2-chloro-N-ethylacetamide. The base serves to deprotonate the pyrazole, enhancing its nucleophilicity and facilitating the SN2 reaction.

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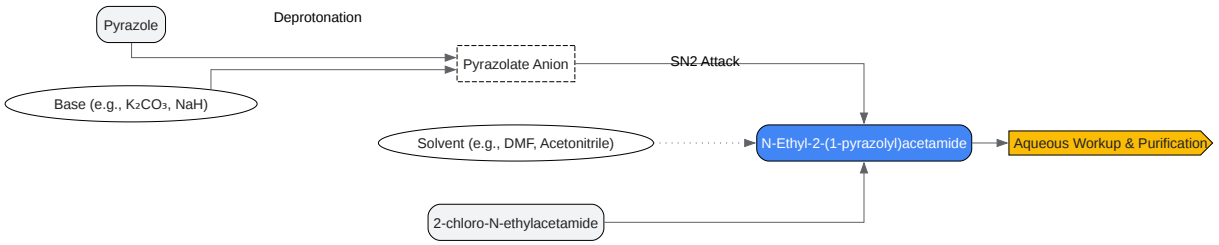

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*A proposed synthetic workflow for **N-Ethyl-2-(1-pyrazolyl)acetamide**.*

Detailed Experimental Protocol (Proposed)

This protocol is a generalized procedure based on standard N-alkylation methods for pyrazoles and should be optimized for specific laboratory conditions.

- Reaction Setup: To a solution of pyrazole (1.0 eq) in a suitable aprotic polar solvent such as dimethylformamide (DMF) or acetonitrile, add a base (1.1-1.5 eq) such as potassium carbonate or sodium hydride.
- Activation: Stir the mixture at room temperature for 30-60 minutes to facilitate the formation of the pyrazolate anion.
- Alkylation: Add 2-chloro-N-ethylacetamide (1.0-1.2 eq) to the reaction mixture.
- Reaction Progression: Heat the mixture to 60-80 °C and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Workup: Upon completion, cool the reaction to room temperature and quench with water. Extract the product with a suitable organic solvent (e.g., ethyl acetate).

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- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

The Pharmacological Landscape of Pyrazole Acetamide Derivatives

The true potential of **N-Ethyl-2-(1-pyrazolyl)acetamide** can be inferred from the extensive research into its structural relatives. The pyrazole acetamide scaffold is a recurring motif in compounds targeting a diverse array of biological processes.

Kinase Inhibition: A Prominent Therapeutic Target

Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is a hallmark of many diseases, particularly cancer. Pyrazole derivatives are well-established as "hinge-binding" motifs in kinase inhibitors, and the acetamide tail can provide additional interactions within the ATP-binding pocket.

A notable example is a series of pyrazole derivatives containing an acetamide bond that have been designed and synthesized as potential inhibitors of the BRAF V600E mutant kinase, which is implicated in various cancers.[1] One of the most potent compounds in this series, compound 5r, exhibited an IC50 value of 0.10 µM against BRAF V600E and demonstrated anti-proliferative activity against the A375 human melanoma cell line with an IC50 of 0.96 µM.[1] Further studies revealed that this compound could induce apoptosis and cause cell cycle arrest at the G1 phase in A375 cells.[1]

Other kinases targeted by pyrazole-based inhibitors include c-Jun N-terminal kinase (JNK), which is involved in inflammatory diseases, and receptor tyrosine kinases like EGFR and VEGFR-2, which are critical for tumor growth and angiogenesis.[2][3]

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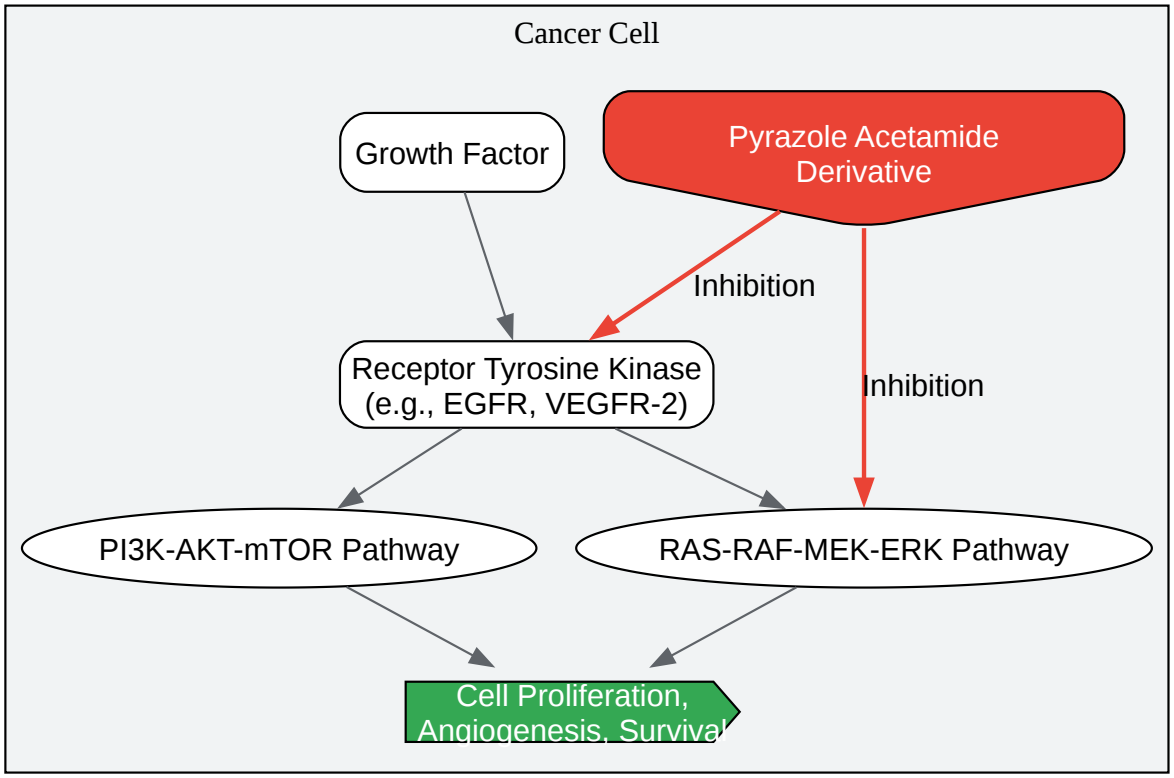

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Generalized signaling pathway for kinase inhibition by pyrazole acetamides.

Anti-inflammatory Activity

The pyrazole nucleus is a cornerstone of many non-steroidal anti-inflammatory drugs (NSAIDs), with celecoxib being a prominent example. The anti-inflammatory properties of pyrazole derivatives are often attributed to their inhibition of cyclooxygenase (COX) enzymes.[4][5]

Recent studies have explored novel pyrazole analogues for their anti-inflammatory and analgesic activities.[5][6] For instance, certain carboxyphenylhydrazone derivatives of pyrazole have shown potent anti-inflammatory effects in both acute (carrageenan-induced paw edema) and chronic (cotton-pellet-induced granuloma) models of inflammation.[5] The mechanism often involves the inhibition of pro-inflammatory cytokines like TNF-α, IL-1β, and IL-6.[7]

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Antimicrobial Properties

The pyrazole scaffold has also been incorporated into compounds with significant antimicrobial activity.[8] Pyrazole-based sulfonamide derivatives, for example, have demonstrated potent antibacterial and antifungal activity against a range of pathogens.[9] The introduction of an acetamide moiety in conjunction with other heterocyclic rings can enhance this activity.[9] The mechanism of action for these compounds can vary, with some targeting essential bacterial enzymes.

Neuroprotective Potential

Emerging research has highlighted the neuroprotective effects of pyrazole derivatives.[7][10][11][12] In models of spinal cord injury, certain pyrazole compounds have been shown to mitigate secondary inflammation by suppressing the expression of pro-inflammatory cytokines in microglial cells.[7] One derivative, compound 6g, demonstrated a potent anti-inflammatory effect with an IC50 of 9.562 µM for the suppression of IL-6 expression.[7] Additionally, pyrazoline derivatives have been investigated for their ability to protect against oxidative stress-induced neurotoxicity in models of Parkinson's disease.[13]

Structure-Activity Relationships (SAR) and Future Directions

The biological activity of pyrazole acetamide derivatives is highly dependent on the substitution pattern on both the pyrazole ring and the acetamide nitrogen.

- Substitution on the Pyrazole Ring: The nature and position of substituents on the pyrazole ring can significantly influence potency and selectivity. For kinase inhibitors, specific substitutions are often required to achieve optimal interactions with the enzyme's active site.
- The Acetamide Moiety: The N-ethyl group in our target molecule is a relatively simple substituent. More complex groups on the acetamide nitrogen can be explored to modulate pharmacokinetic properties and target engagement.

Given the diverse biological activities of its analogues, **N-Ethyl-2-(1-pyrazolyl)acetamide** represents a valuable starting point for the development of novel therapeutic agents. A systematic investigation of this compound and its derivatives is warranted.

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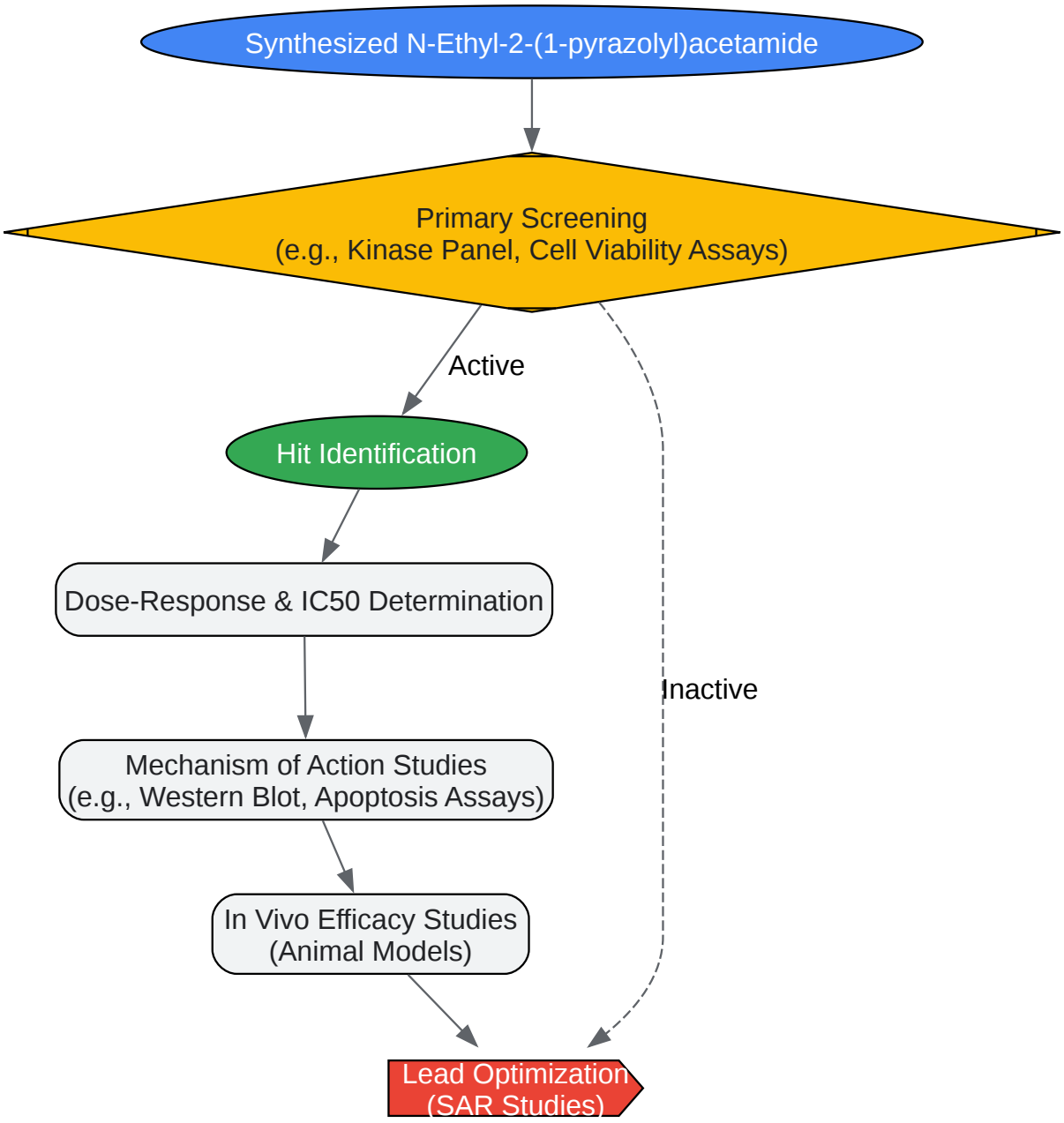
A Generalized Workflow for Biological Evaluation

The following workflow outlines a standard approach for the biological screening of a novel pyrazole acetamide derivative.



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A generalized workflow for the biological evaluation of pyrazole acetamides.

Conclusion

While **N-Ethyl-2-(1-pyrazolyl)acetamide** remains a molecule with a limited individual research footprint, the broader family of pyrazole acetamide derivatives showcases a remarkable spectrum of biological activities. From potent kinase inhibition in oncology to anti-inflammatory, antimicrobial, and neuroprotective effects, this scaffold is a fertile ground for drug discovery. This guide has provided a comprehensive overview of the synthesis, known properties, and, most importantly, the inferred potential of **N-Ethyl-2-(1-pyrazolyl)acetamide** based on the rich pharmacology of its analogues. It is our hope that this document will serve as a catalyst for further investigation into this promising, yet under-explored, chemical entity.

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